

An In-depth Technical Guide to Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

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Compound of Interest

Compound Name: Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

Cat. No.: B077218

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This technical guide provides a comprehensive overview of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**, a versatile bifunctional molecule of interest to researchers, scientists, and professionals in drug development and materials science. This document details its chemical properties, synthesis, and potential applications, with a focus on its isomeric forms.

Physicochemical Properties

Methyl 4-(hydroxymethyl)cyclohexanecarboxylate is a cyclohexane derivative characterized by the presence of both a hydroxymethyl and a methyl ester functional group. These functionalities provide a basis for its utility as a versatile building block in organic synthesis. The compound exists as cis and trans isomers, with the trans isomer being of particular interest for stereoselective synthesis.^[1]

Table 1: CAS Numbers for **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** and its Isomers

Isomer	CAS Number
trans-Methyl 4-(hydroxymethyl)cyclohexanecarboxylate	110928-44-4
cis-Methyl 4-(hydroxymethyl)cyclohexanecarboxylate	110928-45-5
Methyl 4-hydroxy-1-methylcyclohexane-1-carboxylate	87787-05-1
cis-Methyl 4-hydroxycyclohexanecarboxylate	3618-03-9

Table 2: Physical and Chemical Properties of trans-**Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**

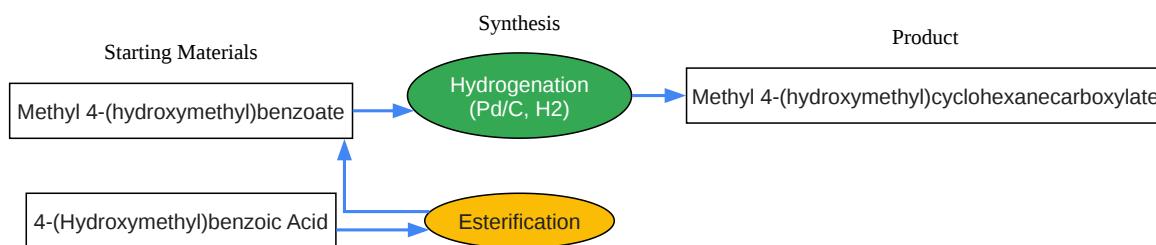
Property	Value
Molecular Formula	C ₉ H ₁₆ O ₃
Molecular Weight	172.22 g/mol [1]
Appearance	Colorless to Pale-yellow Solid or Liquid [2]
Boiling Point	250.7°C [1]
Density	1.059 g/cm ³ [1]
Solubility	Soluble in organic solvents like ether and alcohol; insoluble in water. [1]
Storage	Inert atmosphere, 2-8°C [2] [3]

Synthesis and Experimental Protocols

The primary route for synthesizing **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** involves the hydrogenation of methyl 4-(hydroxymethyl)benzoate.[\[1\]](#) This process saturates the benzene ring to yield the desired cyclohexane derivative.

Experimental Protocol: Hydrogenation of Methyl 4-(hydroxymethyl)benzoate

- Substrate Preparation: The starting material, methyl 4-(hydroxymethyl)benzoate, is prepared via the esterification of 4-(hydroxymethyl)benzoic acid.[1]
- Hydrogenation Reaction:
 - Catalyst: 5-10 wt% Palladium on carbon (Pd/C) or Raney nickel.[1]
 - Solvent: Ethanol or Tetrahydrofuran (THF).[1]
 - Conditions: The reaction is typically carried out under a high pressure of hydrogen gas (10–50 bar).[1]
 - Temperature: 80–120°C.[1]
 - Duration: 12–24 hours.[1]
- Purification: Following the reaction, the catalyst is filtered off, and the solvent is removed under reduced pressure. The crude product can be purified by distillation or chromatography to yield **methyl 4-(hydroxymethyl)cyclohexanecarboxylate**.



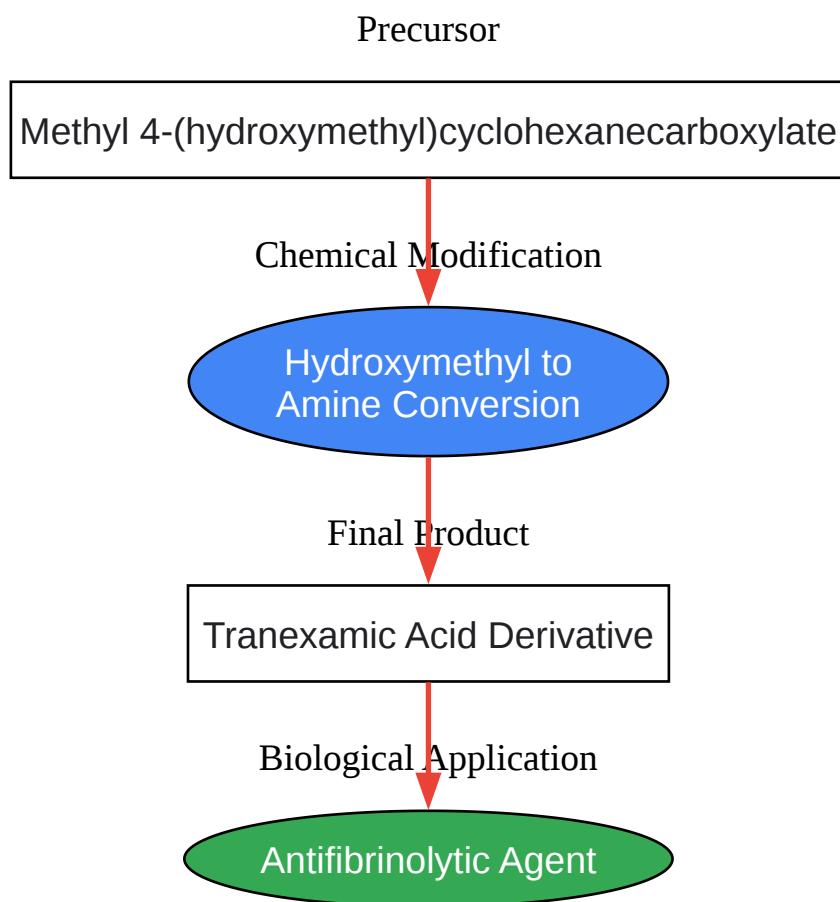
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*Synthesis of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**.*

Applications and Biological Relevance

Methyl 4-(hydroxymethyl)cyclohexanecarboxylate serves as a crucial intermediate in the synthesis of more complex molecules.^[1] Its bifunctional nature, with both a hydroxyl and an ester group, allows for selective chemical modifications.

A significant application is its use as a precursor for the synthesis of tranexamic acid derivatives.^[1] Tranexamic acid is an antifibrinolytic agent, and its derivatives are explored for various therapeutic applications. The synthesis involves converting the hydroxymethyl group into a primary amine.^[1]



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Synthetic pathway to Tranexamic Acid Derivatives.

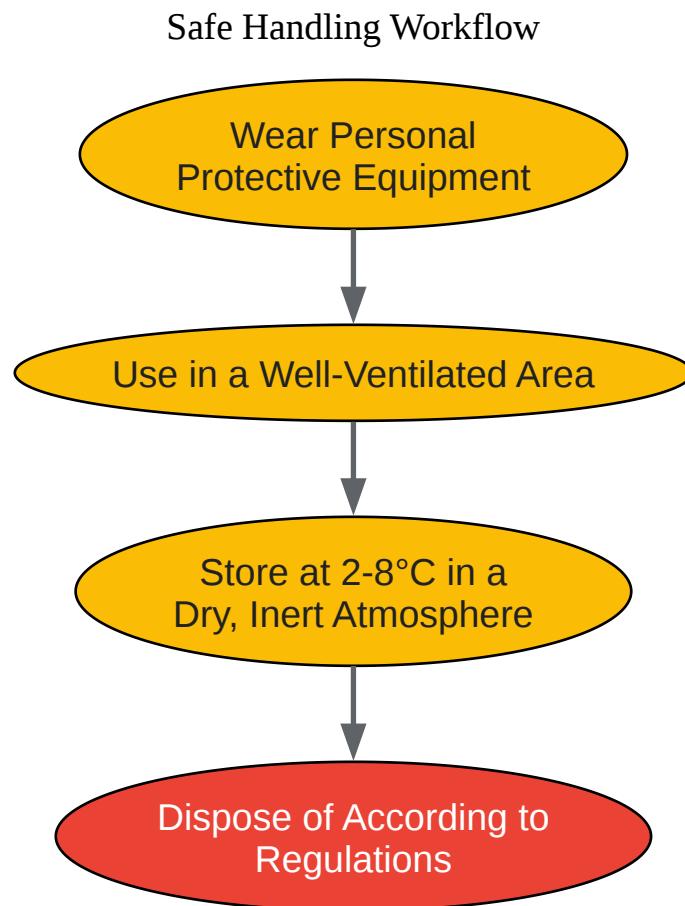
While the direct biological activity of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is not extensively documented, its derivatives are of significant interest in pharmaceutical

research.[1] The hydroxymethyl group can undergo metabolic transformations, potentially leading to active metabolites that interact with biological targets.[1]

In materials science, this compound is utilized as a building block for polymers, such as polyurethane foams, where it can enhance properties like flexibility and durability.[1]

Safety and Handling

Methyl 4-(hydroxymethyl)cyclohexanecarboxylate is classified as an irritant.[2] Standard laboratory safety protocols should be followed, including the use of personal protective equipment. It is advisable to handle the compound in a well-ventilated area and to avoid breathing dust, fume, gas, mist, vapors, or spray.[4] The compound should be stored in a dry, inert atmosphere at 2-8°C.[2][3]



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Recommended safe handling workflow.

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